

An In-depth Technical Guide to the Safe Handling of Ethyl 5-bromoalate

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Compound of Interest

Compound Name: *Ethyl 5-bromoalate*

Cat. No.: *B130320*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyl 5-bromoalate** (CAS No. 14660-52-7), a versatile reagent commonly used in organic synthesis, particularly in the pharmaceutical and flavor industries.^{[1][2]} Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Ethyl 5-bromoalate is a clear, colorless to pale yellow liquid.^{[1][2]} A summary of its key physical and chemical properties is provided in the table below.

Property	Value
Molecular Formula	C7H13BrO2
Molecular Weight	209.08 g/mol [1]
Appearance	Clear, colorless to pale yellow liquid [1] [2]
Boiling Point	104-109 °C at 12 mmHg [1] [3]
Density	1.321 g/mL at 25 °C [1] [3]
Refractive Index	n20/D 1.458 (lit.)
Flash Point	104 °C (219.2 °F) - closed cup
Solubility	Not miscible or difficult to mix in water. [3] [4] Soluble in organic solvents. [2]
Stability	Stable under normal conditions. Light sensitive. [4] [5]

Hazard Identification and Classification

Ethyl 5-bromovalerate is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Skin Irrit. 2	H315: Causes skin irritation [6]
Serious Eye Damage/Eye Irritation	Eye Irrit. 2	H319: Causes serious eye irritation [6]
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	H335: May cause respiratory irritation [6]

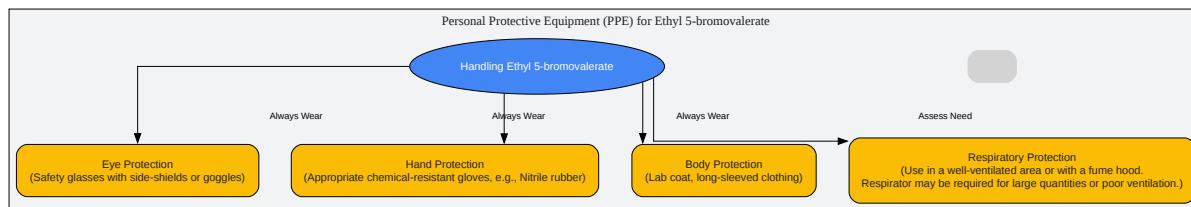
Signal Word: Warning

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's stability.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Ethyl 5-bromovalerate** to determine the appropriate level of PPE. The following diagram outlines the recommended PPE.



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Caption: Recommended Personal Protective Equipment (PPE).

Engineering Controls

Work with **Ethyl 5-bromovalerate** should be conducted in a well-ventilated area.^{[5][7]} A chemical fume hood is recommended, especially when heating the substance or handling large quantities. Eyewash stations and safety showers must be readily accessible in the work area.
^[5]

Handling Procedures

- Avoid contact with skin and eyes.^{[7][8]}
- Do not breathe vapors or mists.^{[5][7]}

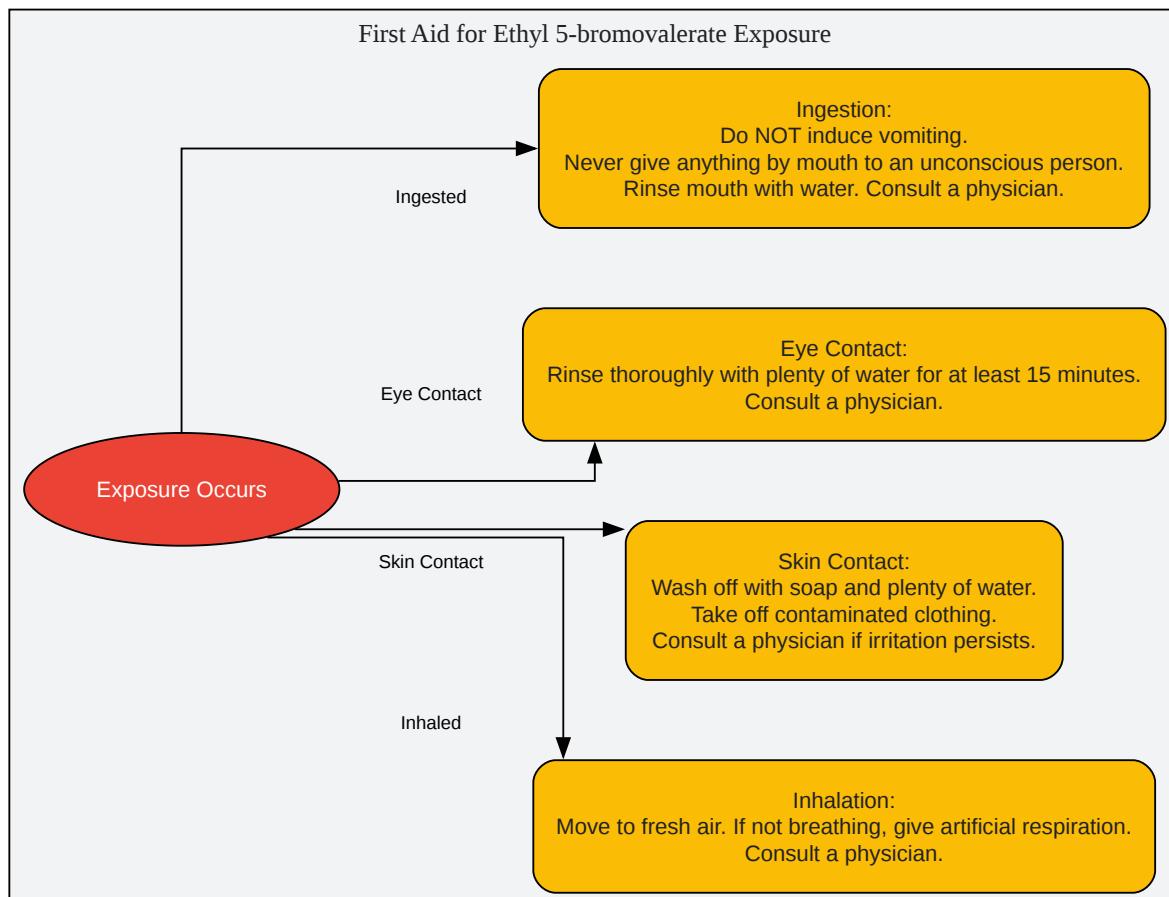
- Wash hands thoroughly after handling.[5][7]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases. [5][8]
- Take precautionary measures against static discharge.

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][8]
- Protect from light.[4][5]
- Keep away from heat, sparks, and open flames.[8]

First Aid Measures

In the event of exposure, immediate first aid is critical. The following flowchart details the appropriate first aid procedures.

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Caption: First aid procedures for exposure.

Accidental Release Measures

In case of a spill or leak, follow these procedures:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[5] Evacuate personnel to a safe area.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Containment and Cleaning Up: Absorb with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place in a suitable, closed container for disposal.[5][7]

Firefighting Measures

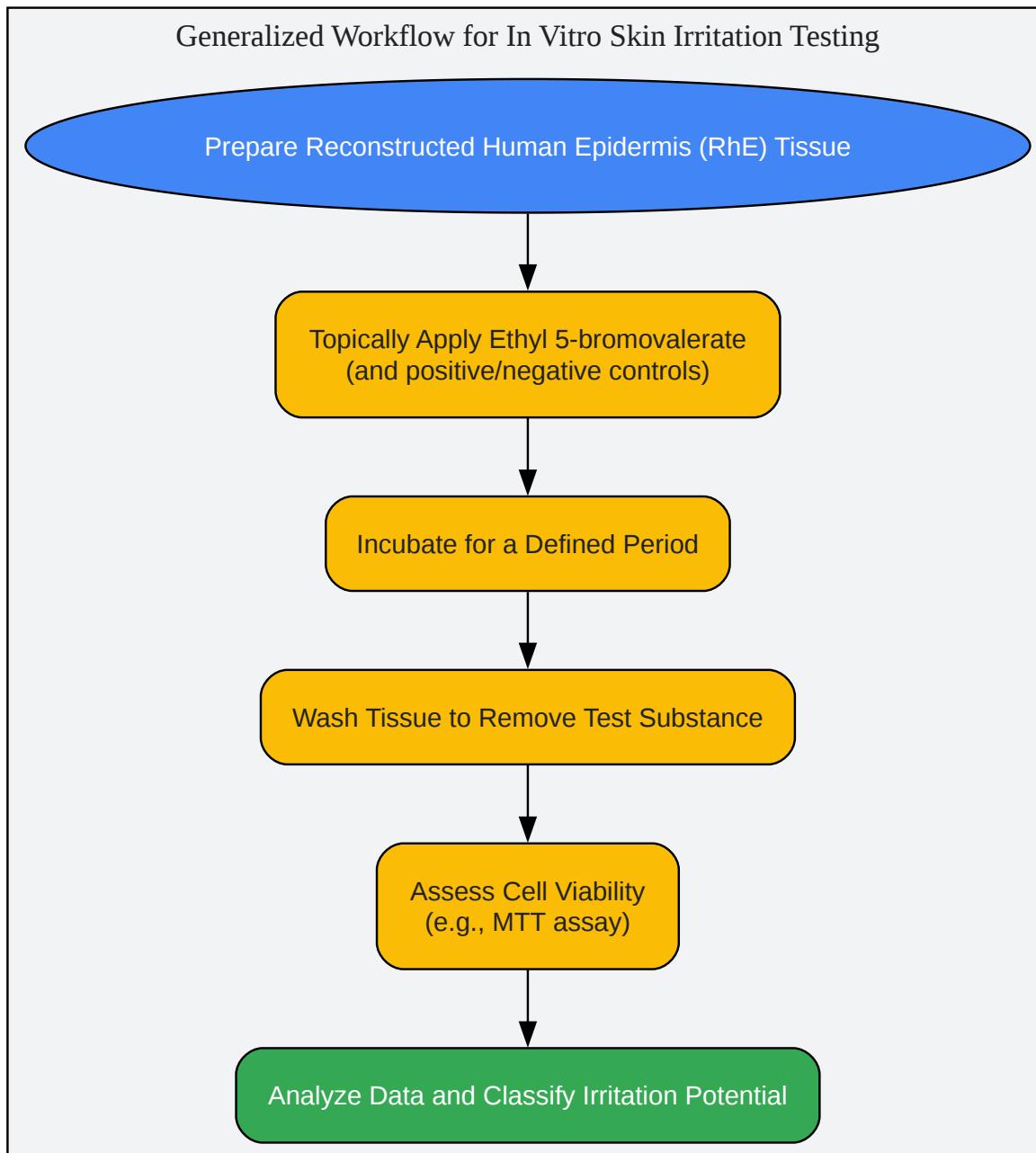
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can produce carbon oxides and hydrogen halides. [5][8] Vapors may form explosive mixtures with air at elevated temperatures.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

Toxicological Information

Currently, no acute toxicity data is available for **Ethyl 5-bromo-2-methylvalerate**.[5] However, based on its classification, it is known to cause skin, eye, and respiratory irritation.[6]

Experimental Protocol: In Vitro Skin Irritation Test (General Methodology)

While specific experimental data for **Ethyl 5-bromo-2-methylvalerate** is not publicly available, a general protocol for assessing skin irritation potential in vitro, such as the Reconstructed Human Epidermis (RhE) Test Guideline (OECD 439), would be followed. The workflow for such a test is outlined below.



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Caption: Generalized workflow for in vitro skin irritation testing.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.^[7] Consult with a licensed professional waste disposal service.

This technical guide is intended to provide comprehensive safety information for experienced professionals. Always refer to the most current Safety Data Sheet (SDS) for this product before use and perform a thorough risk assessment for your specific application.

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